

# Proper Disposal Procedures for CL075

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## Compound of Interest

Compound Name: CL075

Cat. No.: B1669137

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The following provides detailed guidance on the proper disposal of **CL075**, a substance identified as toxic if swallowed and an irritant to the eyes, respiratory system, and skin.<sup>[1]</sup> Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is crucial to be aware of the hazards associated with **CL075**.

Hazard Summary:

Hazard Classification	Rating/Statement	Source
HMIS Classification	Health Hazard: 3, Flammability Hazard: 0, Reactivity Hazard: 0	[1]
NFPA Rating	Health Hazard: 3, Fire: 0, Reactivity Hazard: 0	[1]
OSHA Hazards	Highly toxic by ingestion, irritant	[1]
GHS Hazard Statements	H301: Toxic if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
European Directive R-phrases	R25: Toxic if swallowed. R36/37/38: Irritating to eyes, respiratory system and skin.	[1]

#### Personal Protective Equipment (PPE):

Always wear appropriate personal protective equipment when handling **CL075**. This includes, but is not limited to:

- Safety glasses or goggles[1]
- Chemical-resistant gloves
- Lab coat
- For procedures that may generate dust, use a NIOSH-approved respirator.[2]

## Step-by-Step Disposal Protocol

The disposal of **CL075** and its contaminated materials must be managed as hazardous waste.

#### 1. Waste Segregation and Collection:

- Solid Waste: Collect solid **CL075** waste, including contaminated personal protective equipment (PPE) and spill cleanup materials, in a designated and clearly labeled hazardous waste container.[\[3\]](#)
- Liquid Waste: If **CL075** is in a solution, collect it in a leak-proof, chemical-resistant container. The first rinse of any container that held **CL075** must also be collected as hazardous waste.[\[3\]](#)
- Empty Containers: Thoroughly rinse empty containers with a suitable solvent. The first rinseate must be collected as hazardous waste. Subsequent rinses may be permissible for drain disposal depending on local regulations, but it is best practice to collect all rinses. After thorough rinsing and air-drying, obliterate or remove the original label before disposing of the container as regular solid waste.[\[3\]](#)
- Sharps: Any sharps contaminated with **CL075**, such as needles or razor blades, must be placed in a designated puncture-resistant sharps container.

## 2. Labeling and Packaging:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**CL075**."[\[4\]](#) Do not use abbreviations or chemical formulas.[\[4\]](#)
- Ensure the container lid is securely fastened at all times, except when adding waste.[\[3\]](#)
- Store waste containers in a designated satellite accumulation area that is in a secondary containment bin to prevent spills.[\[3\]](#)

## 3. Accidental Release Measures:

In the event of a spill, take the following steps:

- Evacuate unprotected personnel from the area.[\[1\]](#)
- Wear appropriate PPE, including respiratory protection if dust is present.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)
- Sweep up the spilled material and place it in a closed container for disposal.[\[1\]](#)

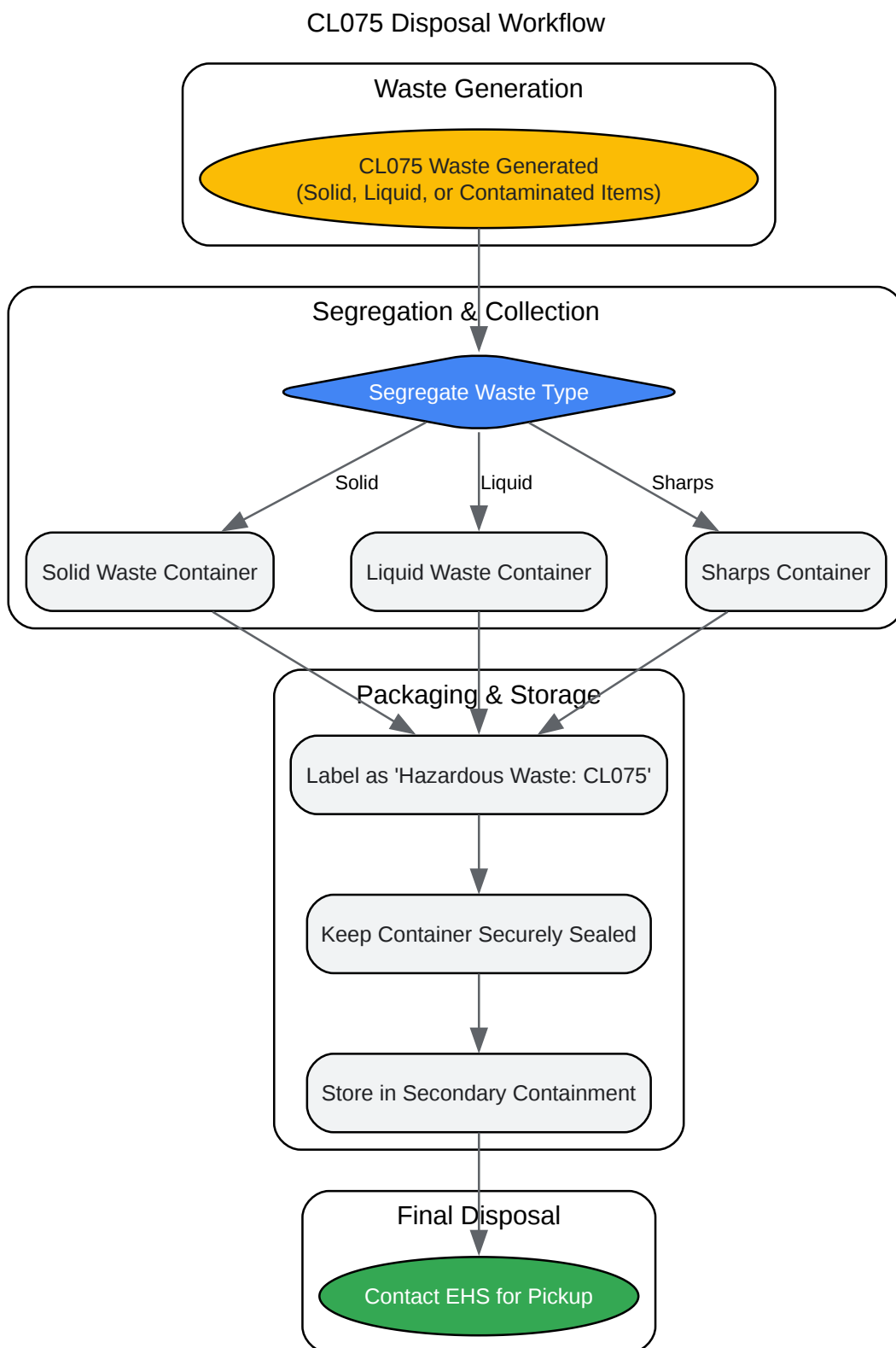
- Ventilate the area and wash the spill site after the material cleanup is complete.[1]

#### 4. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3]
- Do not dispose of **CL075** down the drain or in the regular trash.[3]

## Experimental Workflow: CL075 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **CL075** waste.



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Caption: Workflow for the safe disposal of **CL075** waste.

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## References

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